

# Personal protective equipment for handling (S,R,S)-AHPC-Me-C7 ester

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## Compound of Interest

Compound Name: (S,R,S)-AHPC-Me-C7 ester

Cat. No.: B8103566

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## Essential Safety and Handling Guide for (S,R,S)-AHPC-Me-C7 Ester

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This document provides critical safety and logistical information for the handling and disposal of **(S,R,S)-AHPC-Me-C7 ester**, an E3 ligase ligand-linker conjugate utilized in the synthesis of BCL-XL PROTAC degraders.[1][2][3] Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **(S,R,S)-AHPC-Me-C7 ester** was not directly available, an SDS for the closely related precursor, (S,R,S)-AHPC monohydrochloride, indicates potential hazards that should be considered analogous.[4] These include acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.[4] Therefore, a comprehensive approach to personal protection is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **(S,R,S)-AHPC-Me-C7 Ester**

Scenario	Required PPE	Specifications & Rationale
Routine Laboratory Handling (Small Quantities)	• Safety Goggles• Nitrile Gloves• Laboratory Coat	<ul style="list-style-type: none"><li>• Safety Goggles: Must be worn at all times to protect against splashes.<a href="#">[4]</a><a href="#">[5]</a><a href="#">[6]</a></li><li>• Nitrile Gloves: Provide adequate protection against incidental contact with esters and other organic compounds.<a href="#">[5]</a><a href="#">[6]</a><a href="#">[7]</a> Double gloving is recommended for extended procedures.</li><li>• Laboratory Coat: Protects skin and personal clothing from contamination.<a href="#">[5]</a><a href="#">[6]</a></li></ul>
Weighing and Aliquoting (Powder Form)	• Safety Goggles• Nitrile Gloves• Laboratory Coat• Respiratory Protection (N95 or higher)	<ul style="list-style-type: none"><li>• Respiratory Protection: To prevent inhalation of fine particles, especially in the absence of a certified chemical fume hood.<a href="#">[4]</a> Work should be performed in a well-ventilated area.<a href="#">[4]</a></li></ul>
Spill Cleanup	• Chemical Splash Goggles• Chemical-Resistant Gloves (e.g., Butyl rubber)• Chemical-Resistant Apron or Coveralls• Respiratory Protection (as needed)	<ul style="list-style-type: none"><li>• Chemical Splash Goggles: Offer a higher level of protection against splashes and aerosols.<a href="#">[5]</a></li><li>• Chemical-Resistant Gloves: For direct and prolonged contact, a more robust glove material is necessary.<a href="#">[8]</a></li><li>• Impervious Clothing: Protects against larger spills and direct contact with the chemical.</li></ul>
Emergency (Fire)	• Self-Contained Breathing Apparatus (SCBA)	<ul style="list-style-type: none"><li>• SCBA: Necessary for firefighters or emergency responders to protect against</li></ul>

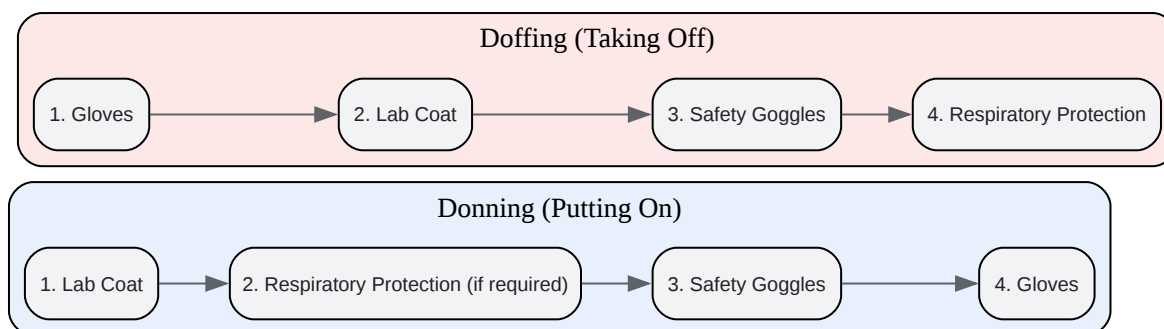
irritant fumes that may be emitted during combustion.[4]  
[8]

## Operational Protocols

### Donning and Doffing of Personal Protective Equipment

Proper procedure for putting on and taking off PPE is critical to prevent cross-contamination.

Experimental Workflow: PPE Donning and Doffing



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Caption: Sequential process for correctly donning and doffing PPE.

Methodology:

- Donning (Putting On):

1. Lab Coat: Fasten completely.
2. Respiratory Protection: If required, perform a seal check.
3. Eye Protection: Position goggles securely.
4. Gloves: Pull gloves on to cover the cuffs of the lab coat.

- Doffing (Taking Off):
  1. Gloves: Remove by peeling one glove off from the cuff, turning it inside out. Use the clean hand to slide under the cuff of the other glove and peel it off.
  2. Lab Coat: Remove by folding it inward, avoiding contact with the contaminated exterior.
  3. Eye Protection: Handle by the arms to remove.
  4. Respiratory Protection: Remove last to protect against inhaling any airborne contaminants.

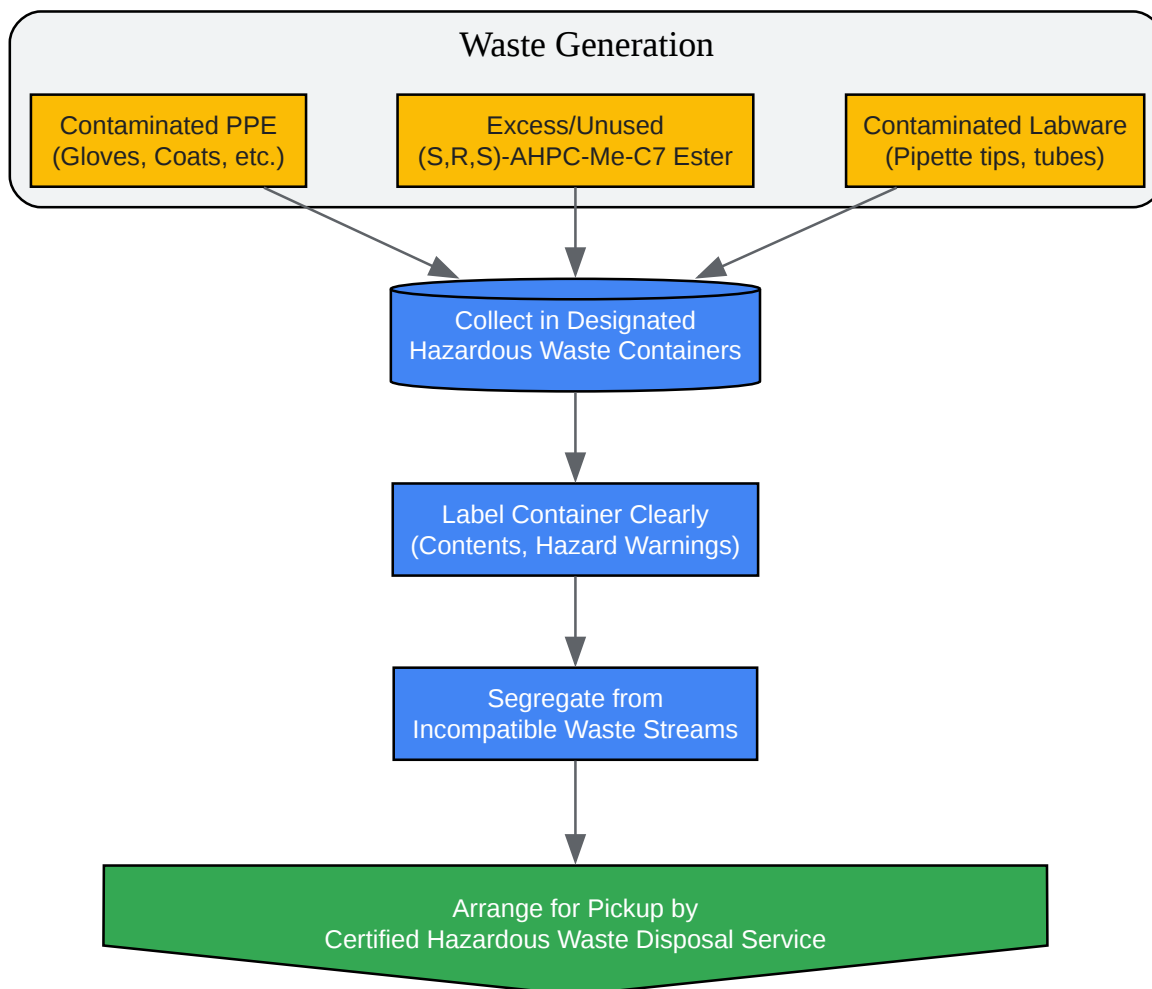
## Handling and Storage

- Ventilation: Always handle **(S,R,S)-AHPC-Me-C7 ester** in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Avoidance: Avoid contact with skin, eyes, and clothing.[\[4\]](#) Do not breathe dust or aerosols.[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[4\]](#) Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[8\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[4\]](#) Recommended storage temperatures are -20°C for short-term (1 month) and -80°C for long-term (6 months) storage.[\[2\]](#)

## Disposal Plan

Contaminated materials and the chemical itself must be disposed of as hazardous waste.

Logical Relationship: Disposal Pathway



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Caption: Waste management workflow for **(S,R,S)-AHPC-Me-C7 ester**.

#### Disposal Protocol:

- Contaminated PPE: All disposable PPE, such as gloves and bench paper, that has come into contact with the compound should be considered hazardous waste.
- Excess Material: Unused or waste **(S,R,S)-AHPC-Me-C7 ester** should not be disposed of down the drain.[4]
- Collection: Collect all contaminated materials and excess chemical in a clearly labeled, sealed container suitable for hazardous chemical waste.

- Final Disposal: Dispose of the waste container through your institution's environmental health and safety office, in accordance with all local, state, and federal regulations.[4]

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